

Physicochemical Properties of 2,3,3,6-Tetramethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2,3,3,6-Tetramethyloctane

CAS No.: 62199-24-0

Cat. No.: B14562405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the branched alkane, **2,3,3,6-tetramethyloctane**. Due to a lack of available experimental data for this specific isomer, this guide presents computed properties alongside experimental data for a structurally similar isomer, 3,3,6,6-tetramethyloctane, to offer a valuable comparative reference. Detailed experimental protocols for determining key physicochemical parameters are also provided, followed by a generalized workflow for the characterization of such compounds.

Data Presentation: Physicochemical Properties

The following table summarizes the available computed and experimental physicochemical data for **2,3,3,6-tetramethyloctane** and its isomer, 3,3,6,6-tetramethyloctane.

Property	2,3,3,6-Tetramethyloctane (Computed)[1]	3,3,6,6-Tetramethyloctane (Experimental)[2]
Molecular Formula	C ₁₂ H ₂₆	C ₁₂ H ₂₆
Molecular Weight	170.33 g/mol	170.3348 g/mol [2]
CAS Number	62199-24-0[1]	62199-46-6[2]
Boiling Point	Not available	189.75 °C (462.9 K)[2]
Melting Point	Not available	-73.59 °C (199.56 K)[2]
Density	Not available	Not available
Refractive Index	Not available	Not available
Viscosity	Not available	Not available
XLogP3-AA	5.7	Not available

Experimental Protocols

The following sections detail standard laboratory protocols for the experimental determination of key physicochemical properties of liquid alkanes.

Boiling Point Determination (Capillary Method)

The capillary method is a common and efficient technique for determining the boiling point of a liquid sample.[3]

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial (e.g., Durham tube)
- Rubber band or wire for attaching the vial to the thermometer

- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of the liquid sample (a few drops) is placed in the sample vial.
- The capillary tube is placed inside the sample vial with the open end submerged in the liquid.
- The sample vial is attached to the thermometer.
- The thermometer and vial assembly is placed in the Thiele tube or heating bath.
- The apparatus is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[4] This occurs when the vapor pressure of the sample equals the atmospheric pressure.[5]

Density Measurement (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Thermostat or water bath
- Liquid sample

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.

- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the volume of the pycnometer.

Refractive Index Measurement (Abbé Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. An Abbé refractometer is a common instrument for this measurement.

Apparatus:

- Abbé refractometer
- Light source (typically a sodium lamp, D-line)
- Dropper or pipette
- Liquid sample
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

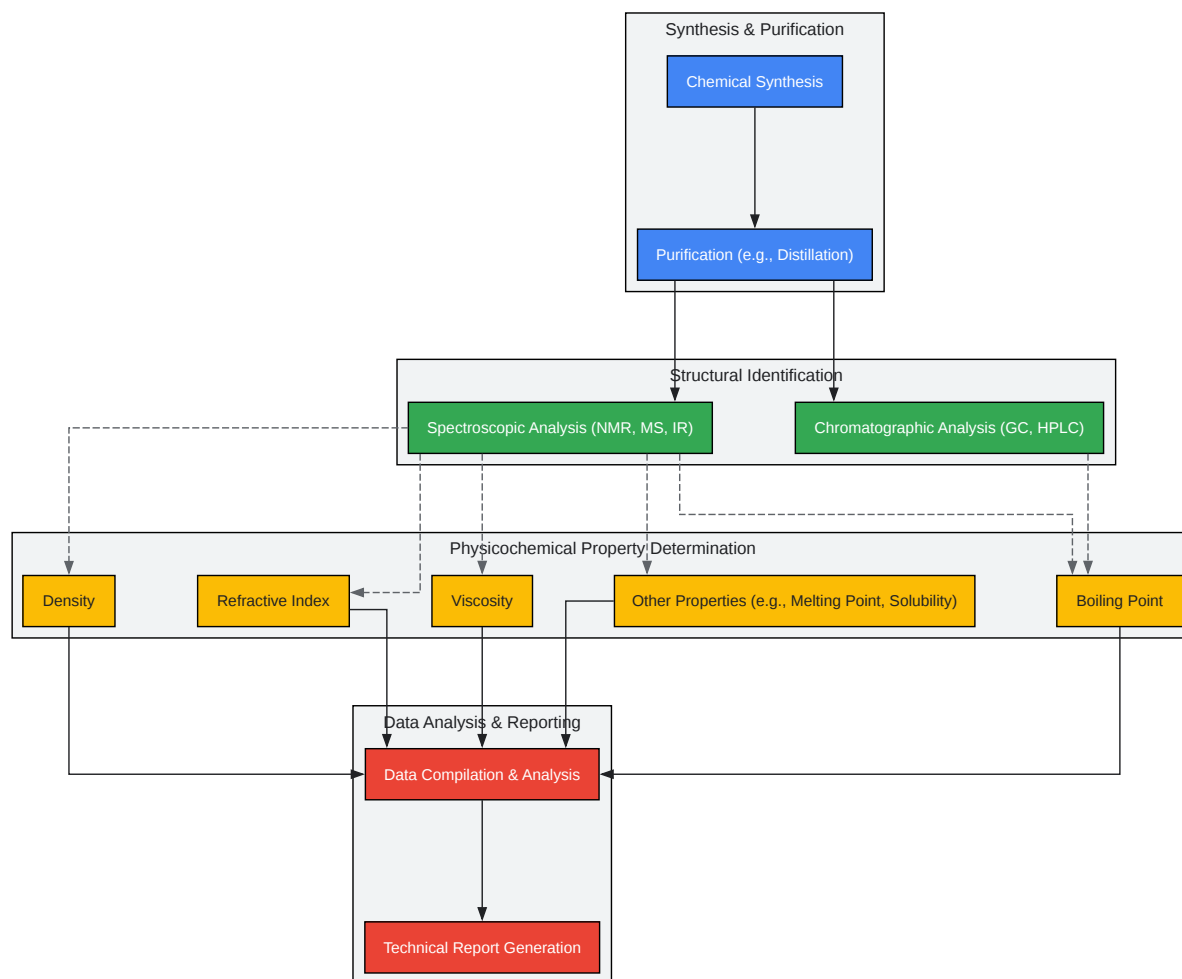
Procedure:

- The prism of the refractometer is cleaned with a suitable solvent and lens paper.
- A few drops of the liquid sample are placed on the prism.
- The prism is closed and the light source is positioned.

- While looking through the eyepiece, the adjustment knob is turned until the field of view is divided into a light and a dark section.
- The compensator knob is adjusted to eliminate any color fringe at the borderline, making the borderline sharp.
- The adjustment knob is used to bring the borderline exactly to the center of the crosshairs.
- The refractive index is read from the scale. The temperature should also be recorded, as refractive index is temperature-dependent.

Visualization of Physicochemical Characterization Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of a branched alkane like **2,3,3,6-tetramethyloctane**.



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